

Proper Disposal of Ilorasertib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ilorasertib*

Cat. No.: *B612191*

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Ensuring the safe and environmentally responsible disposal of investigational compounds like **ilorasertib** is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for researchers, scientists, and drug development professionals to manage **ilorasertib** waste effectively. **Ilorasertib** is an inhibitor of Aurora kinases, vascular endothelial growth factor (VEGF), and platelet-derived growth factor (PDGF) receptors, and has been investigated in the context of hematologic malignancies.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Safety and Hazard Information

Proper handling and disposal of **ilorasertib** are dictated by its inherent chemical and toxicological properties. The following table summarizes the key hazard information derived from the Safety Data Sheet (SDS).

Hazard Classification	GHS Code	Precautionary Statement
Acute toxicity, Oral (Category 4)	H302	Harmful if swallowed. [4]
Acute aquatic toxicity (Category 1)	H400	Very toxic to aquatic life. [4]
Chronic aquatic toxicity (Category 1)	H410	Very toxic to aquatic life with long lasting effects. [4]

Step-by-Step Disposal Procedures

The primary directive for the disposal of **ilorasertib** is to prevent its release into the environment and to ensure it is handled by a licensed waste disposal facility.^[4] The following procedures are based on general guidelines for hazardous pharmaceutical waste and the specific hazards of **ilorasertib**.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and double chemotherapy gloves when handling **ilorasertib**.^[5]

2. Segregation of Waste:

- All materials contaminated with **ilorasertib** must be segregated from general laboratory waste.
- This includes, but is not limited to:
 - Unused or expired **ilorasertib** powder or solutions.
 - Empty vials and containers that held **ilorasertib**.
 - Contaminated consumables such as pipette tips, tubes, flasks, and absorbent pads.
 - Contaminated PPE (e.g., gloves).

3. Waste Containment:

- Solid Waste:
 - Collect all solid waste contaminated with **ilorasertib** in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container should be labeled with "Hazardous Waste," "**Ilorasertib** Waste," and the appropriate hazard pictograms (e.g., harmful, environmental hazard).
- Liquid Waste:

- Collect all liquid waste containing **ilorasertib** in a designated, sealed, and shatter-resistant container.
- Do not mix **ilorasertib** waste with other chemical waste streams unless specifically instructed to do so by your institution's Environmental Health and Safety (EHS) department.^[5]
- Sharps Waste:
 - Syringes that have contained **ilorasertib** must be disposed of as hazardous chemical waste in a designated sharps container, often a black "Bulk" waste container for hazardous pharmaceuticals, not a standard red sharps container.^[5]

4. Storage of Waste:

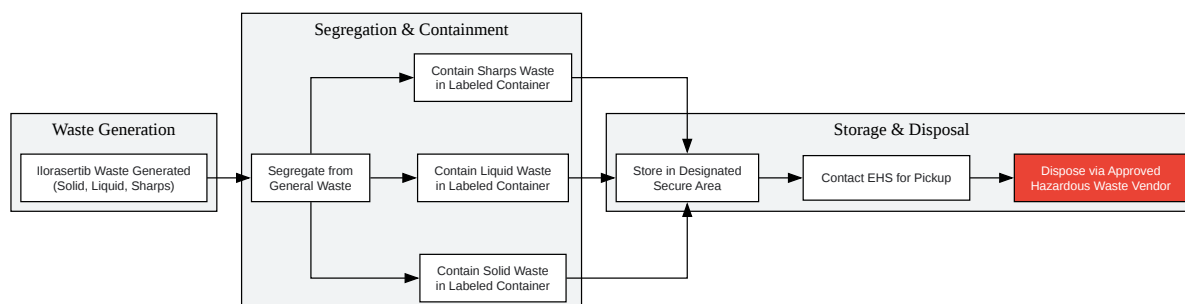
- Store the hazardous waste containers in a designated, secure area away from general laboratory traffic.
- The storage area should be well-ventilated and have secondary containment to prevent spills.

5. Final Disposal:

- The disposal of **ilorasertib** waste must be handled by a licensed hazardous waste disposal company.
- Contact your institution's EHS department to arrange for the pickup and disposal of the **ilorasertib** waste.^[6] They will ensure that the waste is transported to an approved waste disposal plant for incineration or other appropriate treatment.^{[4][6]}
- Never dispose of **ilorasertib** down the drain or in the regular trash.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ilorasertib**.



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Caption: Workflow for the proper disposal of **ilorasertib** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **ilorasertib**, minimizing risks to personnel and the environment. Always consult your institution's specific guidelines and EHS department for any additional requirements.

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